

A Comprehensive Technical Guide to the Solubility of L-Glutamic Acid Hydrochloride

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Compound of Interest

Compound Name: *Glutamic Acid Hydrochloride*

Cat. No.: *B125579*

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This technical guide provides an in-depth overview of the solubility of **L-Glutamic Acid Hydrochloride**, a compound of significant interest in pharmaceutical and biochemical research. Understanding its solubility characteristics is crucial for applications ranging from drug formulation to cell culture media development. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

L-Glutamic Acid Hydrochloride exhibits high solubility in aqueous solutions, a characteristic attributed to its ionic nature as a hydrochloride salt. In contrast, its solubility in organic solvents is limited. The available quantitative data for the solubility of **L-Glutamic Acid Hydrochloride** is summarized in the table below. It is important to distinguish this data from that of its parent compound, L-Glutamic Acid, which has different solubility properties.

Solvent	Temperature	Solubility
Water	Room Temperature	~50 g/100 mL[1]
Water	20 °C	490 g/L[2]
Water	Not Specified	50 mg/mL[3]
Alcohol (general)	Not Specified	Very slightly soluble[2][4]
Ether	Not Specified	Very slightly soluble[2][4]

Note: There is a notable lack of extensive quantitative solubility data for **L-Glutamic Acid Hydrochloride** in a wide range of organic solvents and across various temperatures in the readily available scientific literature. The majority of detailed solubility studies have been conducted on L-Glutamic Acid.

Experimental Protocol: Determination of Solubility by the Gravimetric Method

The gravimetric method is a widely used and reliable technique for determining the solubility of a solid compound in a liquid solvent. The following protocol provides a step-by-step guide for determining the solubility of **L-Glutamic Acid Hydrochloride**.

2.1 Materials and Apparatus

- **L-Glutamic Acid Hydrochloride**
- Selected solvent (e.g., deionized water, ethanol)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath or incubator
- Isothermal shaker
- Beakers or flasks
- Magnetic stirrer and stir bars

- Filtration apparatus (e.g., syringe filters, vacuum filtration)
- Pre-weighed, dry evaporating dishes or watch glasses
- Drying oven
- Desiccator
- Spatula
- Pipettes

2.2 Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of L-**Glutamic Acid Hydrochloride** to a known volume or mass of the chosen solvent in a beaker or flask. The presence of undissolved solid is necessary to ensure saturation.
 - Place the beaker or flask in a thermostatic water bath or incubator set to the desired temperature.
 - Continuously agitate the mixture using a magnetic stirrer or an isothermal shaker to facilitate the dissolution process and reach equilibrium. The time required to reach equilibrium can vary and should be determined experimentally (typically several hours to 24 hours).
- Sample Withdrawal:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the clear supernatant (the saturated solution) using a pipette. It is crucial to avoid transferring any solid particles. A syringe filter can be used to ensure the removal of any suspended solids.
- Gravimetric Analysis:

- Transfer the collected supernatant to a pre-weighed, dry evaporating dish or watch glass.
- Record the total weight of the evaporating dish and the supernatant.
- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **L-Glutamic Acid Hydrochloride** (e.g., 60-80°C).
- Continue drying until a constant weight of the solid residue is achieved. This indicates that all the solvent has been removed.
- After each drying interval, cool the evaporating dish in a desiccator to room temperature before weighing to prevent inaccuracies due to moisture absorption.

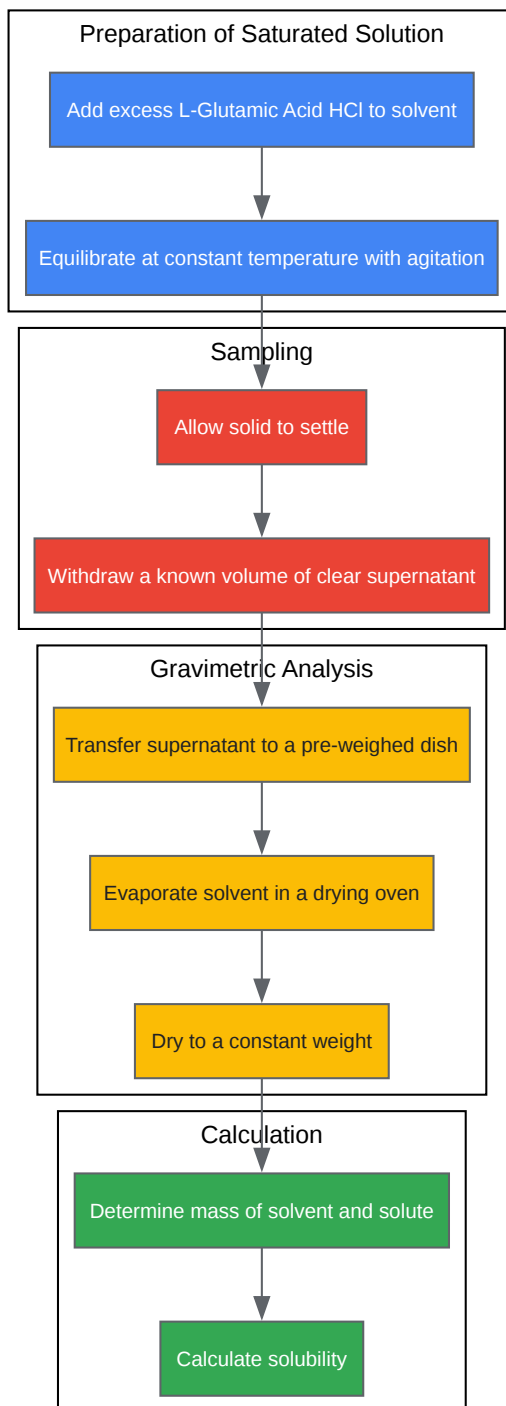
2.3 Data Calculation

- Mass of the solvent:
 - $\text{Mass of solvent} = (\text{Mass of evaporating dish} + \text{supernatant}) - (\text{Mass of evaporating dish} + \text{dry solid})$
- Mass of the dissolved **L-Glutamic Acid Hydrochloride**:
 - $\text{Mass of solute} = (\text{Mass of evaporating dish} + \text{dry solid}) - (\text{Mass of empty evaporating dish})$
- Solubility Calculation:
 - Solubility is typically expressed as grams of solute per 100 g of solvent or grams of solute per 100 mL of solvent.
 - $\text{Solubility (g/100 g solvent)} = (\text{Mass of solute} / \text{Mass of solvent}) \times 100$
 - To express solubility in g/100 mL, the density of the solvent at the experimental temperature is required.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **L-Glutamic Acid Hydrochloride**.

Experimental Workflow for Gravimetric Solubility Determination

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